

GLDA stability under high temperature conditions

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Compound Focus: Tetrasodium glutamate diacetate

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GLDA Thermal Stability: Key Facts

Here are the most common questions regarding GLDA's performance under high-temperature conditions:

- **At what temperatures does GLDA remain stable?** Research confirms that GLDA solutions remain stable and effective at temperatures of **150°C (302°F) and above** [1]. One study demonstrated its effectiveness in stimulating carbonate reservoirs at 250°F (121°C), while another successful field application in SAGD (Steam Assisted Gravity Drainage) producer wells involved temperatures up to **360°F (182°C)** without operational issues [2].
- **How does its high-temperature performance compare to other chelators?** GLDA not only remains stable but also exhibits a strong chelating ability under high temperatures. A 2025 performance analysis found that for iron ions (Fe^{2+}), **GLDA outperformed HEDTA** at both pH 1 and 3 across various temperatures [3].
- **What is the mechanism behind its thermal stability?** The stability arises from GLDA's robust molecular structure. Quantum chemistry calculations using Density Functional Theory (DFT) indicate that GLDA has superior electron transfer capabilities, leading to strong adsorption properties and stable complexes with metal ions even at high temperatures [3]. Its structure withstands thermal degradation, preventing the loss of effectiveness.

Quantitative Performance Data

The following table summarizes experimental data on GLDA's chelating performance under high-temperature conditions, providing a quantitative reference for your experimental planning [3].

| Ion Chelated | pH | Temperature | Performance vs. HEDTA | Key Findings |
|-----------------------------|-------|-------------|-----------------------|------------------------------------------------------------|
| Calcium (Ca ²⁺) | 3 | 80°C | Superior | GLDA was a more effective chelator than HEDTA. |
| Calcium (Ca ²⁺) | 1 | 80°C | Inferior | HEDTA performed better under this highly acidic condition. |
| Iron (Fe ²⁺) | 1 & 3 | 80°C | Superior | GLDA outperformed HEDTA at both pH levels. |

Experimental Protocols for Verification

Here is a detailed methodology for experimentally verifying GLDA's stability and chelating power, based on research procedures.

Experiment 1: Chelating Ability Test via Slurry Reactor

This method assesses GLDA's ability to bind and retain metal ions in solution at high temperatures [3].

- **Objective:** To quantify the chelating power of GLDA for Ca²⁺ and Fe²⁺ ions at low pH and high temperature.
- **Materials:**
 - GLDA solution (20% concentration is standard).
 - Hydrochloric acid (HCl) for pH adjustment.
 - Calcite powder (crushed and sieved to 90-125 µm) or Fe(II) chloride.
 - Digestion tubes or centrifuge tubes.
 - Hot block or water bath capable of maintaining 80°C.
 - ICP-OES (for Ca²⁺ quantification) or UV-vis spectrophotometer (for Fe²⁺ quantification).

- **Procedure:**

- Adjust the pH of the GLDA solution to the desired value (e.g., 1 or 3) using HCl.
- Combine the calcite powder (for Ca^{2+} test) or Fe^{2+} solution (for Fe^{2+} test) with the GLDA chelator in a **1:5 ratio** in the digestion tube.
- Place the tube in the hot block or water bath at **80°C** for **6 hours**.
- Collect samples every hour.
- Quantify the concentration of chelated ions in each sample using ICP-OES (for Ca^{2+}) or UV-vis (for Fe^{2+}).

Experiment 2: Reaction Kinetics Using a Rotating Disk Apparatus (RDA)

This advanced method determines the reaction kinetics and diffusion coefficient of GLDA with carbonate rocks under reservoir conditions [1].

- **Objective:** To determine the reaction regime (mass-transfer vs. kinetic control) and the diffusion coefficient of GLDA at high pressure and high temperature (HPHT).
- **Materials:**
 - HPHT Rotating Disk Apparatus (RDA).
 - Carbonate rock disks (e.g., Indiana limestone or Austin chalk).
 - GLDA solution (e.g., 20 wt%, pH 3.8).
 - Freshwater or seawater as a diluent.
- **Procedure:**
 - Place a carbonate rock disk in the RDA cell.
 - Fill the cell with the GLDA solution.
 - Set the temperature (e.g., 150°F, 200°F, 250°F) and pressure (e.g., 1000 psi).
 - Rotate the disk at various speeds (e.g., 500 to 2000 RPM) for a fixed time at each temperature.
 - Measure the dissolution rate. The reaction of GLDA with limestone is typically **mass-transfer limited**, meaning the diffusion of the fluid to the rock surface controls the rate [1].
 - Calculate the diffusion coefficient (D) using the Levich equation for mass transfer-limited reactions in a rotating disk system [1].

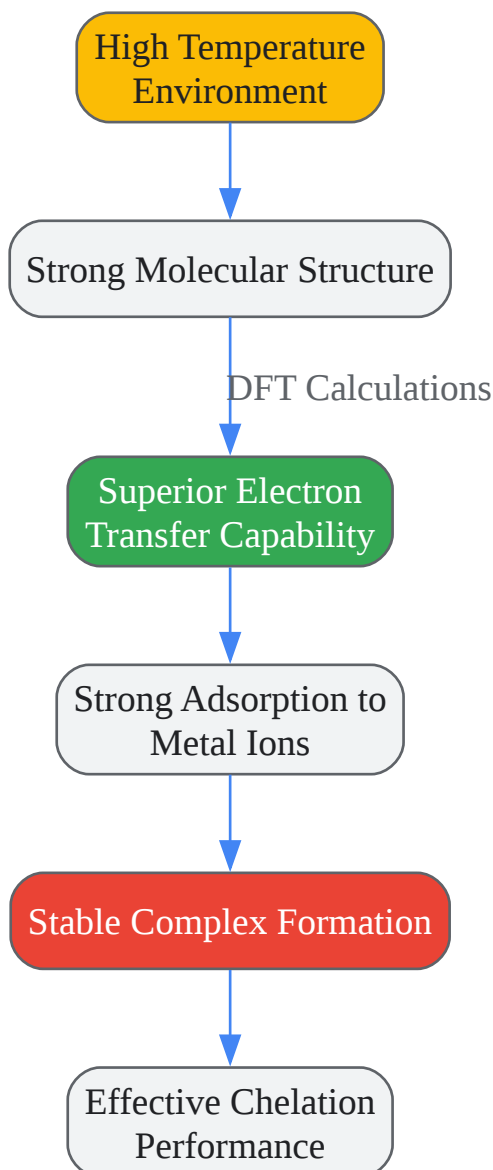
Troubleshooting Common Issues

- **Unexpected Precipitation:** Ensure the GLDA concentration and pH are appropriate for your specific ion solution. GLDA is known for high solubility across a wide pH range, which helps prevent precipitation [4].

- **Low Chelating Efficiency:** Verify that the temperature is consistently maintained and that the reaction time is sufficient. Performance is highly dependent on temperature and contact time [3] [1].
- **Handling High Temperatures:** For experiments above 100°C, always use pressurized equipment like an RDA to maintain liquid phase conditions and prevent boiling [1].

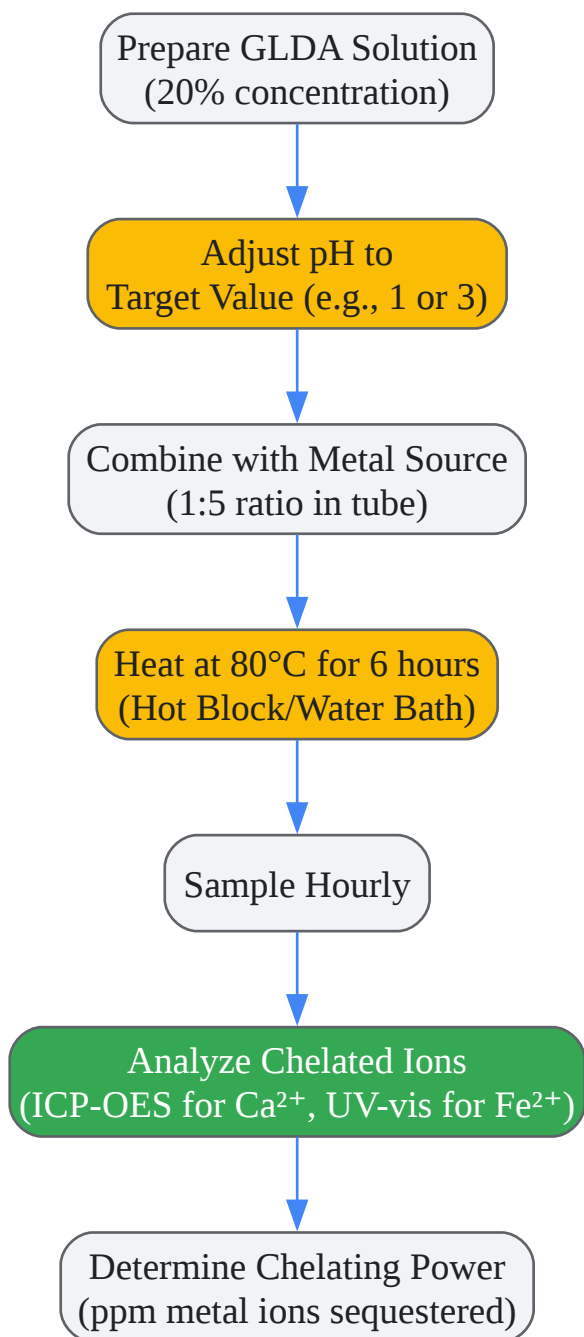
GLDA Thermal Stability Mechanism

The diagram below illustrates why GLDA remains effective under high-temperature conditions, based on computational and experimental studies.



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The experimental workflow for verifying GLDA stability through a chelating ability test can be visualized as follows:



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